

# Essential Safety and Operational Guidance for 3-Methylsalicylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylsalicylic Acid

Cat. No.: B1673986

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This document provides immediate and essential safety protocols, handling procedures, and disposal plans for **3-Methylsalicylic Acid**. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against exposure to **3-Methylsalicylic Acid**. The following table summarizes the required PPE.

| Area of Protection | Required PPE                             | Specifications and Remarks                                                                                                                                                                         |
|--------------------|------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye and Face       | Chemical safety goggles or a face shield | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]                                                                                      |
| Skin               | Protective gloves and lab coat           | Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]                                                                                                                    |
| Respiratory        | NIOSH/MSHA approved respirator           | A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88 must be followed.[1] Use in a well-ventilated area is crucial to minimize dust generation and accumulation.<br>[1] |

## Health Hazard Information

**3-Methylsalicylic Acid** is classified as hazardous. Below is a summary of its key health effects.

| Hazard Classification          | Description                                |
|--------------------------------|--------------------------------------------|
| Acute Oral Toxicity            | Harmful if swallowed.[2][3][4]             |
| Skin Corrosion/Irritation      | Causes skin irritation.[2][3][4]           |
| Serious Eye Damage/Irritation  | Causes serious eye damage.[2][3][4][5]     |
| Specific Target Organ Toxicity | May cause respiratory irritation.[2][3][4] |

## Quantitative Safety Data

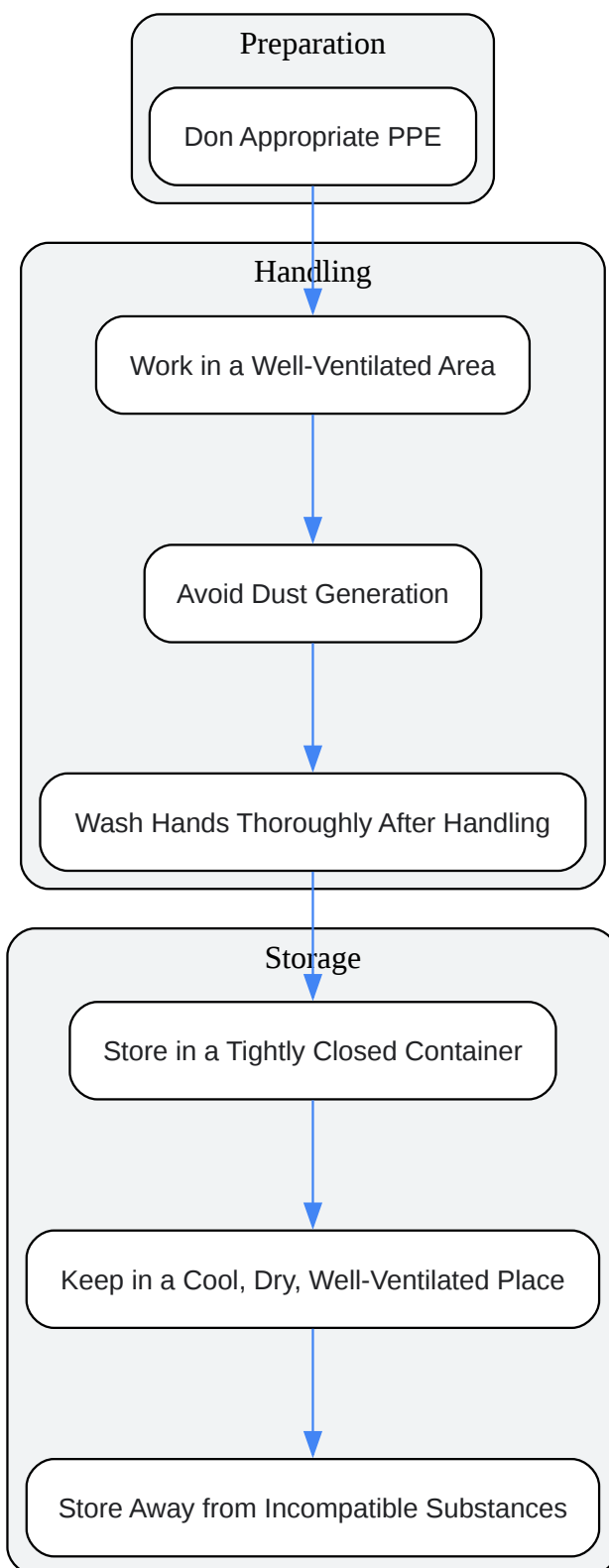
The following table provides key quantitative data for **3-Methylsalicylic Acid**.

| Data Point    | Value        | Species  |
|---------------|--------------|----------|
| Oral LD50     | 445 mg/kg    | Rat[1]   |
| Oral LD50     | 1 g/kg       | Mouse[1] |
| Melting Point | 164 - 167 °C | N/A[3]   |

## Operational and Disposal Plans

### Handling and Storage Workflow

The following diagram outlines the standard operating procedure for the handling and storage of **3-Methylsalicylic Acid** to ensure safety and maintain chemical integrity.

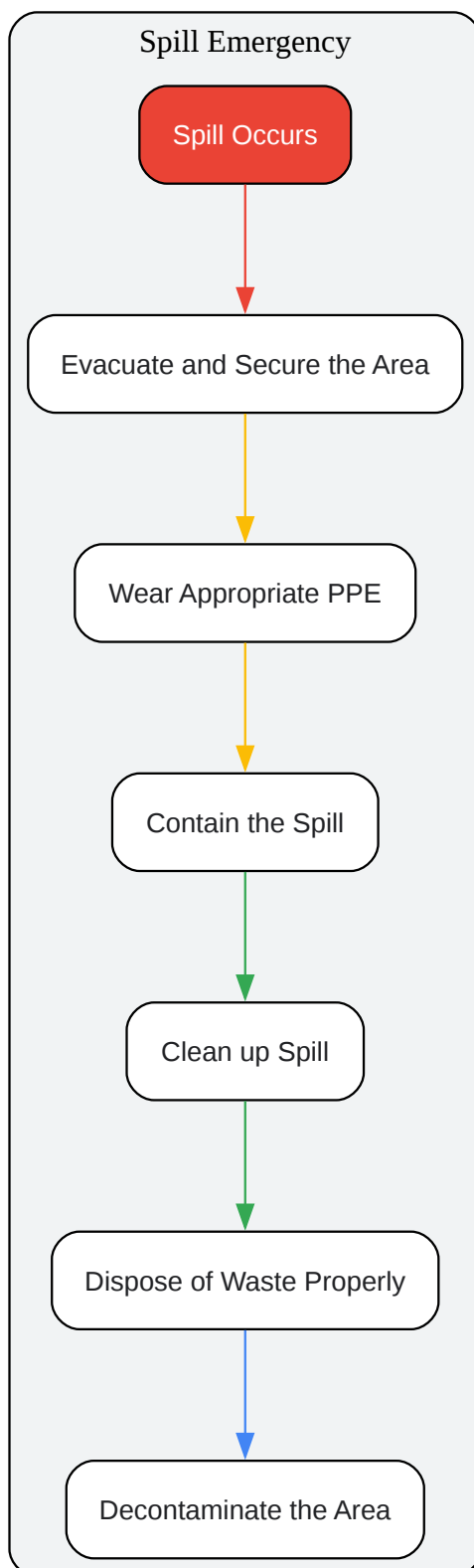


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#### Standard Handling and Storage Workflow

## Spill Response Protocol

In the event of a spill, a structured and immediate response is crucial to mitigate risks. The following workflow details the necessary steps.



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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)